Structure-Activity Relationship of Diazaspiro[4.4]nonane Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	*Tert-butyl 1,7-diazaspiro[4.4]nonane-7-carboxylate*
CAS No.:	*646055-63-2*
Cat. No.:	*B1321999*

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The diazaspiro[4.4]nonane scaffold has emerged as a privileged structure in medicinal chemistry, offering a rigid three-dimensional framework that can be strategically modified to achieve high affinity and selectivity for a variety of biological targets. This guide provides a comparative analysis of the structure-activity relationships (SAR) of diazaspiro[4.4]nonane derivatives, with a focus on their interactions with sigma (σ), muscarinic acetylcholine (mAChR), and nicotinic acetylcholine (nAChR) receptors. The information presented herein, supported by experimental data, aims to inform the rational design of novel therapeutic agents.

Targeting Sigma Receptors: SAR of 2,7-Diazaspiro[4.4]nonane Analogs

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Derivatives of the 2,7-diazaspiro[4.4]nonane core have been investigated as potent ligands for sigma receptors, which are implicated in a range of neurological and psychiatric disorders. Structure-activity relationship studies have revealed key determinants of binding affinity and selectivity for the σ_1 and σ_2 receptor subtypes.

A study on a series of 2,7-diazaspiro[3.5]nonane derivatives, a closely related scaffold, provides valuable insights into the SAR for sigma receptor binding. The data suggests that the nature of the substituents on the nitrogen atoms plays a crucial role in determining affinity and selectivity.

Table 1: Sigma Receptor Binding Affinities of 2,7-Diazaspiro[3.5]nonane Derivatives[1][2]

Compound ID	R^1	R^2	σ_1 Ki (nM)	σ_2 Ki (nM)	σ_2/σ_1 Selectivity
1a	H	Boc	>10000	>10000	-
1b	H	Benzyl	168 ± 15	35 ± 3	0.21
2a	Phenyl	Boc	145 ± 12	18 ± 2	0.12
2b	Phenyl	Benzyl	2.7 ± 0.2	27 ± 2	10
3a	4-Fluorophenyl	Boc	120 ± 10	15 ± 1	0.13
3b	4-Fluorophenyl	Benzyl	3.5 ± 0.3	21 ± 2	6

Key SAR Observations for Sigma Receptor Ligands:

- N-Substitution is Critical: Unsubstituted or Boc-protected derivatives (e.g., 1a, 2a, 3a) generally exhibit low affinity for both sigma receptor subtypes.
- Aromatic Substituents Enhance Affinity: The introduction of a phenyl or a substituted phenyl group at one nitrogen (R^1) and a benzyl group at the other (R^2) significantly increases binding affinity for both σ_1 and σ_2 receptors (e.g., 2b, 3b).

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- Selectivity Trends: While potent, the selectivity between σ_1 and σ_2 receptors varies with the substitution pattern. For instance, compound 2b displays a 10-fold selectivity for the σ_1 receptor.

Divergent Pharmacological Profiles: Azaspiro[4.4]nonanes vs. Azaspiro[4.5]decanes

A comparative analysis of azaspiro[4.4]nonane and the slightly larger azaspiro[4.5]decane ring systems reveals a divergence in their primary biological targets. This highlights the profound impact of the spirocyclic core's size and conformation on receptor interaction.

- Azaspiro[4.4]nonane Derivatives as Nicotinic Acetylcholine Receptor (nAChR) Agonists: The compact and rigid structure of the azaspiro[4.4]nonane scaffold appears to be particularly well-suited for interaction with nicotinic acetylcholine receptors, particularly the α7 subtype. These derivatives have been prominently investigated as potent nAChR agonists, holding promise for the treatment of cognitive disorders.[3]

- Azaspiro[4.5]decane Derivatives as Sigma-1 and Muscarinic M1 Receptor Ligands: In contrast, the larger azaspiro[4.5]decane scaffold has demonstrated significant activity at sigma-1 (σ_1) receptors and M1 muscarinic acetylcholine receptors.[3] This suggests that the increased conformational flexibility or altered vectoral presentation of substituents in the [4.5] system is favored by these targets.

Experimental Protocols

Detailed and standardized experimental protocols are essential for the accurate determination and comparison of the biological activity of novel compounds.

Sigma Receptor Radioligand Binding Assay

This assay determines the binding affinity of a test compound to the σ_1 and σ_2 receptors by measuring its ability to displace a radiolabeled ligand.

Materials:

- Receptor Source: Guinea pig brain membranes (for σ_1) or rat liver membranes (for σ_2)

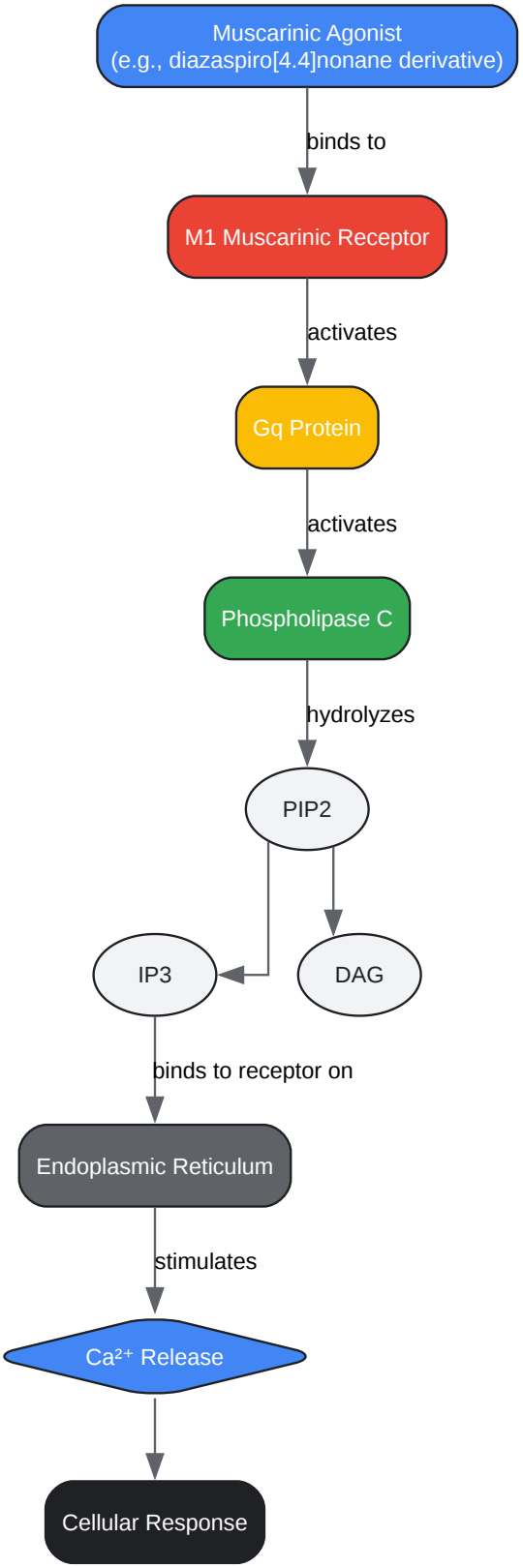
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- Radioligand: [^{3}H]-(+)-Pentazocine for σ_1 and [^{3}H]-DTG for σ_2
- Non-specific Binding Control: Haloperidol
- Assay Buffer: 50 mM Tris-HCl, pH 8.0
- Instrumentation: Scintillation counter

Procedure:

- Membrane Preparation: Homogenize the tissue in ice-cold buffer and centrifuge to pellet the membranes. Resuspend the pellet in fresh buffer.
- Assay Setup: In a 96-well plate, add the membrane homogenate, the radioligand at a concentration near its Kd, and varying concentrations of the test compound.
- Incubation: Incubate the plate at room temperature for a specified time to reach equilibrium.
- Filtration: Rapidly filter the contents of each well through a glass fiber filter mat to separate bound from unbound radioligand.
- Washing: Wash the filters with ice-cold buffer to remove non-specifically bound radioligand.
- Quantification: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: Determine the IC_{50} value (the concentration of test compound that inhibits 50% of specific binding) and calculate the Ki value using the Cheng-Prusoff equation.

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